

Technical Support Center: Drug Interactions with Calcium Citrate Malate (CCM) Supplementation

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Compound of Interest

Compound Name: Calcium citrate malate

CAS No.: 159771-97-8

Cat. No.: B15723049

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding drug interactions with **Calcium Citrate Malate** (CCM) supplementation during experimental studies.

Frequently Asked Questions (FAQs)

Q1: What are the primary mechanisms of drug interactions with **Calcium Citrate Malate** (CCM)?

A1: The predominant mechanism is the formation of insoluble chelation complexes in the gastrointestinal (GI) tract. The calcium cation (Ca^{2+}) from CCM can bind to certain drugs, reducing their solubility and subsequent absorption, which leads to decreased bioavailability.^[1]
^[2]

Q2: Which drug classes are most susceptible to interactions with CCM?

A2: The most commonly affected drug classes include:

- Tetracycline and Fluoroquinolone Antibiotics: (e.g., Ciprofloxacin, Doxycycline). Chelation with calcium can significantly reduce the absorption of these antibiotics.[1][3]
- Thyroid Hormones: (e.g., Levothyroxine). Concurrent administration with calcium supplements can decrease levothyroxine absorption.
- Bisphosphonates: (e.g., Alendronate). The oral bioavailability of bisphosphonates is already low and can be further reduced by co-administration with calcium.[4]

Q3: How can these interactions be mitigated in an experimental setting?

A3: The most effective strategy is temporal separation of administration. The interacting drug should be administered at least 2 hours before or 4-6 hours after the CCM supplement.[3] This time gap allows for the drug to be absorbed from the GI tract before the calcium is introduced.

Troubleshooting Guide

Issue 1: High variability in pharmacokinetic (PK) data for a drug co-administered with CCM.

- Possible Cause 1: Inconsistent Dosing Intervals.
 - Troubleshooting Step: Ensure a strict and consistent time separation between the administration of the investigational drug and the CCM supplement across all subjects and study periods. A lack of adherence can be a major source of variability in absorption.[5]
- Possible Cause 2: Influence of Gastric pH.
 - Troubleshooting Step: Unlike calcium carbonate, the absorption of calcium from CCM is less dependent on an acidic environment. However, the solubility and absorption of the co-administered drug might be pH-dependent. Monitor and control for the use of any acid-altering medications (e.g., proton pump inhibitors) in study subjects.
- Possible Cause 3: Food Effects.
 - Troubleshooting Step: The presence of food can alter GI transit time and pH, affecting both drug and CCM dissolution and absorption. Standardize meals or require fasting for a set period before and after dosing to minimize this variability.[4]

Issue 2: Greater-than-expected reduction in drug bioavailability.

- Possible Cause 1: Synergistic Chelation Effects.
 - Troubleshooting Step: Review the composition of the CCM supplement and any excipients in the drug formulation. Other multivalent cations (e.g., magnesium, iron) present in either product could contribute to chelation and reduce drug absorption more than anticipated.[\[2\]](#)
- Possible Cause 2: Formulation-Specific Issues.
 - Troubleshooting Step: The dissolution characteristics of both the drug and the CCM supplement can impact the extent of the interaction. Consider conducting in vitro dissolution and chelation studies with the specific formulations being used to better characterize the interaction potential.

Quantitative Data on Drug Interactions

The following table summarizes the quantitative impact of calcium supplementation on the pharmacokinetics of selected drugs.

Interacting Drug	Calcium Salt Studied	Dosage	Key Pharmacokinetic Parameter	% Change with Co-administration	Citation
Ciprofloxacin	Calcium-fortified orange juice	750 mg Ciprofloxacin	AUC (Area Under the Curve)	↓ 38%	[1]
Cmax (Maximum Concentration)	↓ 41%	[1]			
Levothyroxine	Calcium Citrate	1000 µg Levothyroxine, 500 mg elemental calcium	Total Absorption (calculated from AUC)	↓ ~20-25%	
Alendronate	Calcium (general)	10 mg Alendronate	Bioavailability	↓ ~60% (with coffee/juice), >85% (with breakfast)	[4]

Note: Data for Alendronate is for co-administration with beverages and food, which contain calcium and other interacting components. A similar or greater reduction in bioavailability is expected with direct co-administration of a calcium supplement.

Experimental Protocols

Protocol 1: In Vivo Pharmacokinetic Interaction Study

This protocol outlines a standard crossover study design to evaluate the effect of CCM on the pharmacokinetics of an investigational drug.

Objective: To determine the effect of single-dose CCM co-administration on the single-dose pharmacokinetics of Drug X in healthy volunteers.

Study Design:

- Randomized, open-label, two-period, two-sequence crossover study.
- A washout period of at least 5 half-lives of Drug X between periods.

Subject Population:

- Healthy adult volunteers (N=12-24).
- Screening to exclude individuals with GI disorders or those taking medications that could interfere with the study drugs.

Treatment Arms:

- Treatment A (Reference): Single oral dose of Drug X administered with 240 mL of water after an overnight fast.
- Treatment B (Test): Single oral dose of Drug X and a single oral dose of CCM administered concomitantly with 240 mL of water after an overnight fast.

Methodology:

- Dosing: Subjects will be dosed in the morning after a minimum 10-hour overnight fast. Food will be restricted for 4 hours post-dose.
- Blood Sampling: Serial venous blood samples will be collected in appropriate anticoagulant tubes at pre-dose (0 hours) and at specified time points post-dose (e.g., 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24 hours).
- Sample Processing: Plasma will be separated by centrifugation and stored at -70°C or below until analysis.
- Bioanalysis: Plasma concentrations of Drug X will be measured using a validated analytical method (e.g., LC-MS/MS).
- Pharmacokinetic Analysis: PK parameters (AUC_{0-t} , AUC_{0-inf} , C_{max} , T_{max} , $t_{1/2}$) will be calculated using non-compartmental analysis.

- Statistical Analysis: Geometric mean ratios (Treatment B / Treatment A) and 90% confidence intervals for AUC and Cmax will be calculated to determine the magnitude of the interaction.

Protocol 2: In Vitro Chelation Assay

This protocol provides a method to assess the potential for chelation between CCM and a drug substance in a simulated GI environment.

Objective: To quantify the reduction in the concentration of a soluble drug in the presence of CCM.

Materials:

- Drug substance
- **Calcium Citrate Malate (CCM)**
- Simulated Gastric Fluid (SGF, pH ~1.2-2.5) and Simulated Intestinal Fluid (SIF, pH ~6.8)
- Spectrophotometer or HPLC system for drug quantification
- Centrifuge and 0.22 μ m filters

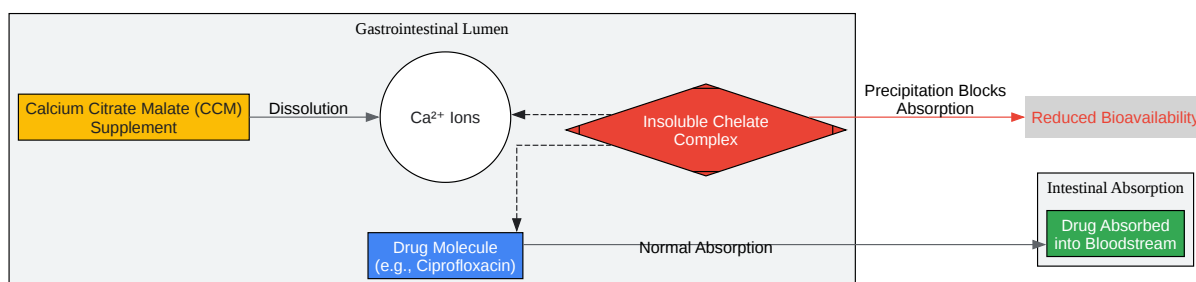
Methodology:

- Standard Curve Preparation: Prepare a standard concentration curve of the drug in both SGF and SIF.
- Sample Preparation:
 - Prepare a stock solution of the drug in SGF and SIF at a known concentration.
 - Prepare a suspension of CCM in SGF and SIF at a concentration relevant to a clinical dose.
- Incubation:
 - In separate test tubes, mix the drug solution with either the CCM suspension or the corresponding fluid (SGF/SIF) as a control.

- Incubate the mixtures at 37°C with constant agitation for a specified time (e.g., 30, 60, 120 minutes) to simulate GI transit.
- Sample Processing:
 - After incubation, centrifuge the samples to pellet the insoluble material (including any drug-CCM complex).
 - Filter the supernatant through a 0.22 µm filter to remove any remaining fine particles.
- Quantification:
 - Measure the concentration of the drug remaining in the filtered supernatant using a suitable analytical method (e.g., UV-Vis spectrophotometry or HPLC).
- Data Analysis:
 - Calculate the percentage of drug that has been removed from the solution in the presence of CCM compared to the control. This represents the extent of chelation.

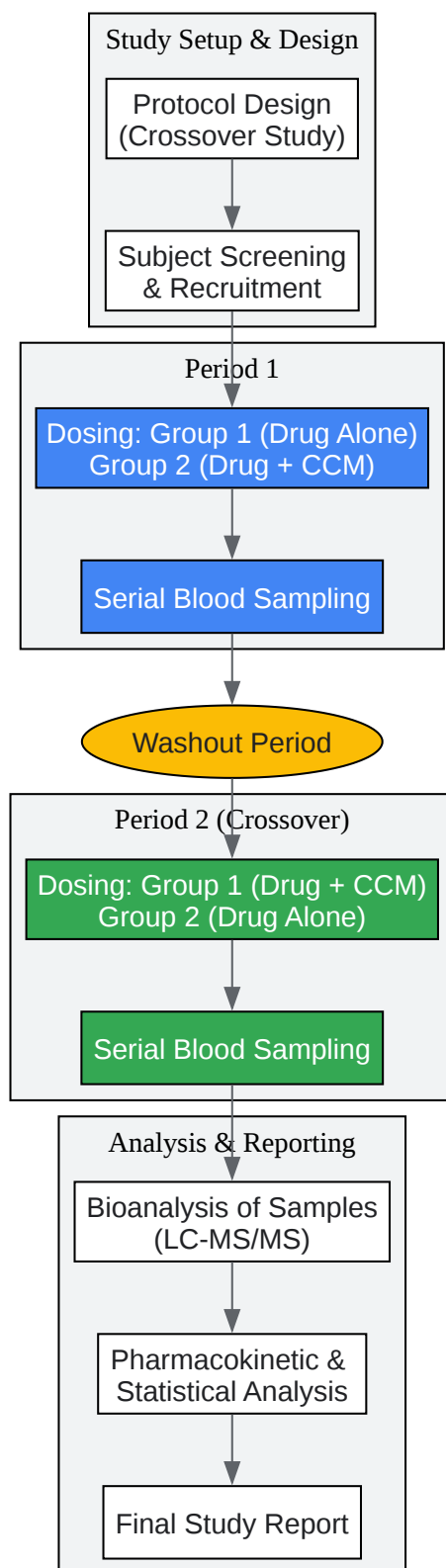
Visualizations

Diagrams of Mechanisms and Workflows



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Caption: Mechanism of reduced drug absorption due to chelation with calcium ions.



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References

- [1. drugs.com \[drugs.com\]](#)
- [2. Revisiting Oral Fluoroquinolone and Multivalent Cation Drug-Drug Interactions: Are They Still Relevant? \[mdpi.com\]](#)
- [3. drugs.com \[drugs.com\]](#)
- [4. Studies of the oral bioavailability of alendronate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Factors contributing to variability in drug pharmacokinetics. I. Absorption - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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